Application Note: Cell-Based Profiling of 5-[Benzyl(cyclopropyl)amino]pentan-2-one

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Compound of Interest

Compound Name:	*5-[Benzyl(cyclopropyl)amino]pentan-2-one*
CAS No.:	*1854298-24-0*
Cat. No.:	*B2430301*

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Introduction & Pharmacological Context

5-[Benzyl(cyclopropyl)amino]pentan-2-one is a functionalized aminoketone featuring a tertiary amine substituted with a benzyl group and a cyclopropyl ring.

- Chemical Class:

  -Aminoketone.[1]

- Pharmacophore Analysis: The N-benzyl-N-cyclopropylamine moiety is a privileged scaffold found in Sigma-1 Receptor (

  R) ligands and Histamine H3 Receptor antagonists. The ketone tail provides a handle for reductive amination or acts as a hydrogen bond acceptor.

- Experimental Utility:

  - Fragment Screening: Testing for intrinsic affinity at GPCRs/Sigma receptors.

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- Synthetic Validation: Verifying cell permeability and lack of cytotoxicity before derivatization.
- Metabolic Stability: Assessing the susceptibility of the ketone to cellular reductases (e.g., AKR1C).

Core Directive: Experimental Strategy

To validate this compound or its derivatives, researchers must follow a "Safety-First, Target-Second" logic.

- Solubility & Stability: Ensure the lipophilic amine is soluble in aqueous media without precipitation.
- Cytotoxicity (Cell Health): Establish a non-toxic concentration window.
- Functional Profiling: Assay for specific target engagement (Sigma-1 or H3) based on structural prediction.

PART 1: Compound Preparation & Formulation

Rationale: The lipophilic nature of the benzyl/cyclopropyl group combined with the ketone requires careful pH control to maintain solubility of the protonated amine.

Protocol A: Stock Solution Preparation

- Solvent: Dissolve neat oil/solid in 100% DMSO to a concentration of 10 mM.
  - Note: Avoid protic solvents (EtOH) for long-term storage to prevent hemiacetal formation with the ketone.
- Storage: Aliquot into amber glass vials (ketones can be light-sensitive) and store at -20°C.
- Working Solution: Dilute into assay buffer (HBSS or Media) immediately prior to use.
  - Max DMSO: Keep final DMSO concentration

    (v/v) to avoid solvent toxicity.

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PART 2: Cell Viability & Cytotoxicity Profiling

Rationale: Before assessing bioactivity, it is critical to ensure the compound does not induce necrosis or apoptosis, which could manifest as false positives in functional assays.

Assay: Multiplexed Cytotoxicity (ATP/Membrane Integrity)

Cell Line: HEK293T or HepG2 (for metabolic relevance). Readout: Luminescence (ATP) and Fluorescence (CellTox Green).

Step-by-Step Protocol:

- Seeding: Plate cells at 5,000 cells/well in a 384-well white/clear-bottom plate. Incubate for 24h at 37°C/5% CO

  .
- Dosing: Prepare a 7-point serial dilution of **5-[Benzyl(cyclopropyl)amino]pentan-2-one** (Range: 100

  M to 0.1

  M).
- Treatment: Remove culture media and replace with 25

  L of compound-containing media. Incubate for 24 hours.
- Detection:
  - Add CellTox Green reagent (Promega) to measure membrane rupture (Necrosis). Read Fluorescence (Ex 485/Em 520).
  - Add CellTiter-Glo reagent (Promega) to measure ATP (Viability). Read Luminescence.
- Analysis: Calculate IC

  for viability. A "safe" assay window is typically concentrations

  .

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PART 3: Target Engagement Assays (Sigma-1 Receptor Focus)

Rationale: The N-benzyl-N-cyclopropylamine motif strongly predicts affinity for the Sigma-1 receptor (

R), an endoplasmic reticulum chaperone. This assay measures the compound's ability to modulate ER calcium signaling.

Assay: Bradykinin-Induced Calcium Mobilization (Sigma-1 Modulation)

Mechanism:

R agonists enhance Calcium release from the ER via IP

receptors. Cell Line: CHO-K1 or HEK293 cells expressing endogenous or transfected

R.

Step-by-Step Protocol:

- Dye Loading:
  - Seed cells (15,000/well) in black-wall 384-well plates (Poly-D-Lysine coated).
  - Wash cells with HBSS/HEPES buffer.
  - Load with Fluo-4 AM (2

    M) + Pluronic F-127 (0.02%) for 45 min at 37°C.
- Compound Pre-incubation:
  - Wash cells to remove excess dye.
  - Add 20

    L of **5-[Benzyl(cyclopropyl)amino]pentan-2-one** (at

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desired concentration).

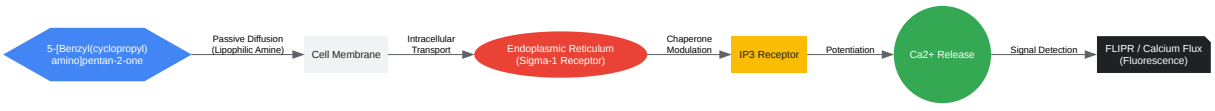
- Incubate for 30 minutes at RT (Sigma ligands require time to penetrate to the ER).

- Agonist Stimulation:
  - Place plate in FLIPR (Fluorometric Imaging Plate Reader) or kinetic plate reader.
  - Inject Bradykinin (EC

    concentration, typically 1-5 nM) to trigger sub-maximal ER calcium release.
- Data Acquisition:
  - Record fluorescence (Ex 488/Em 525) every 1 second for 60 seconds.
- Interpretation:
  - Positive Modulator (Agonist-like): Increases the AUC of the Bradykinin response.
  - Antagonist: Decreases the AUC or blocks the effect of a known Sigma agonist (e.g., PRE-084).

PART 4: Visualization of Signaling & Workflow

The following diagram illustrates the putative mechanism of action and the screening workflow for this aminoketone scaffold.



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Caption: Putative mechanism of Sigma-1 receptor modulation by the aminoketone scaffold, leading to enhanced ER calcium release.[2]

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PART 5: Data Presentation & Analysis

Table 1: Recommended Assay Parameters

Parameter	Value / Condition	Notes
Solvent Vehicle	DMSO (0.1% - 0.5%)	Higher DMSO masks Calcium signals.
Incubation Time	30 - 60 mins	Required for ER penetration.
Positive Control	PRE-084 (Sigma Agonist)	Use at 10 M.
Negative Control	NE-100 (Sigma Antagonist)	Use to block specific effects.
Detection Mode	Fluorescence (Fluo-4)	Kinetic mode (1s intervals).

References

- Sigma-1 Receptor Pharmacology
  - Chu, U. B., & Ruoho, A. E. (2016). "Biochemical Pharmacology of the Sigma-1 Receptor." Molecular Pharmacology.
  - Rationale: Establishes the N-benzyl/amine pharmacophore relevance for this compound class.
- Calcium Flux Protocols
  - Zhang, Y., et al. (2013). "Fluorescence-Based Assay for Sigma-1 Receptor Ligands." Assay Guidance Manual.
  - Rationale: Provides the standard operating procedure for the FLIPR assay described above.
- Compound Identification

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- PubChem CID 122365432 (Analogous Structure). "**5-[Benzyl(cyclopropyl)amino]pentan-2-one**."[1]
- Rationale: Verification of chemical structure and physical properties.[2]

- Cytotoxicity Standards
  - Riss, T. L., et al. (2004). "Cell Viability Assays." Assay Guidance Manual.
  - Rationale: Standardizes the

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Sources

- 1. 5-[Benzyl(cyclopropyl)amino]pentan-2-one | 1854298-24-0 | Benchchem [benchchem.com]
- 2. Q7Zpv67R5P | C31H33F2N7O6S | CID 171390155 - PubChem [pubchem.ncbi.nlm.nih.gov]
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